

Personal protective equipment for handling 1-Chloro-5-iodopentane

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Compound of Interest

Compound Name: 1-Chloro-5-iodopentane

Cat. No.: B1345565

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Essential Safety and Handling Guide for 1-Chloro-5-iodopentane

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the proper handling and disposal of **1-Chloro-5-iodopentane** (CAS Number: 60274-60-4). Adherence to these protocols is essential for ensuring laboratory safety and operational integrity. This chemical is also known as 5-Chloro-1-iodopentane and Pentamethylene Chloriodide.^{[1][2][3]}

Hazard Identification and GHS Classification

1-Chloro-5-iodopentane is classified as a hazardous substance. It is crucial to be aware of its potential health effects:

- Skin Irritation (Category 2): Causes skin irritation.^{[3][4][5][6][7]}
- Serious Eye Irritation (Category 2): Causes serious eye irritation.^{[3][4][5][6][7]}
- Specific Target Organ Toxicity — Single Exposure (Category 3): May cause respiratory irritation.^{[3][4][5][6][7]}
- Harmful if swallowed or inhaled.^[1]

Quantitative Data Summary

The following table summarizes key quantitative data for **1-Chloro-5-iodopentane**:

Property	Value	Source
Molecular Formula	C5H10ClI	[3][8]
Molecular Weight	232.49 g/mol	[3][9]
Density	1.6731 g/cm ³ @ 20°C	[2]
Boiling Point	100 °C @ 15 Torr	[2]
Refractive Index	1.5280 - 1.5330 @ 20°C	[8]

Operational and Disposal Plans

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling **1-Chloro-5-iodopentane** to prevent exposure.

- **Eye and Face Protection:** Wear chemical safety goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[10][11] A face shield may be necessary for tasks with a high splash potential.[12][13]
- **Skin Protection:**
 - **Gloves:** Wear chemical-resistant gloves (e.g., nitrile, neoprene).[6][12] Gloves must be inspected before use and disposed of properly after.
 - **Protective Clothing:** A lab coat, apron, or full-body suit should be worn to prevent skin contact.[6][12] Flame-retardant and antistatic protective clothing is recommended.[14]
- **Respiratory Protection:** Use only in a well-ventilated area, preferably under a chemical fume hood.[6][11] If inhalation of vapors is a risk, a NIOSH/MSHA or European Standard EN 149 approved respirator with an organic vapor filter is required.[10]

Experimental Protocol: Safe Handling Procedure

- Preparation:
 - Ensure an eyewash station and safety shower are readily accessible.[\[10\]](#)[\[11\]](#)
 - Work in a well-ventilated area or a chemical fume hood.[\[6\]](#)
 - Keep the chemical away from heat, sparks, open flames, and other ignition sources.[\[1\]](#)[\[6\]](#)
[\[15\]](#)
 - Ground and bond containers during transfer to prevent static discharge.[\[10\]](#)[\[15\]](#)
- Handling:
 - Avoid contact with skin, eyes, and clothing.[\[4\]](#)[\[6\]](#)[\[15\]](#)
 - Do not breathe vapors or mist.[\[4\]](#)
 - Use non-sparking tools.[\[4\]](#)[\[10\]](#)
 - Keep the container tightly closed when not in use.[\[4\]](#)[\[6\]](#)[\[7\]](#)[\[15\]](#)
- Post-Handling:
 - Wash hands thoroughly after handling.[\[6\]](#)[\[15\]](#)
 - Remove and wash contaminated clothing before reuse.[\[6\]](#)[\[14\]](#)[\[15\]](#)

First Aid Measures

Immediate action is critical in case of exposure:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[4\]](#)[\[5\]](#)
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. If skin irritation persists, seek medical attention.[\[4\]](#)
[\[5\]](#)[\[16\]](#)

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[16\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[\[4\]](#)[\[6\]](#)

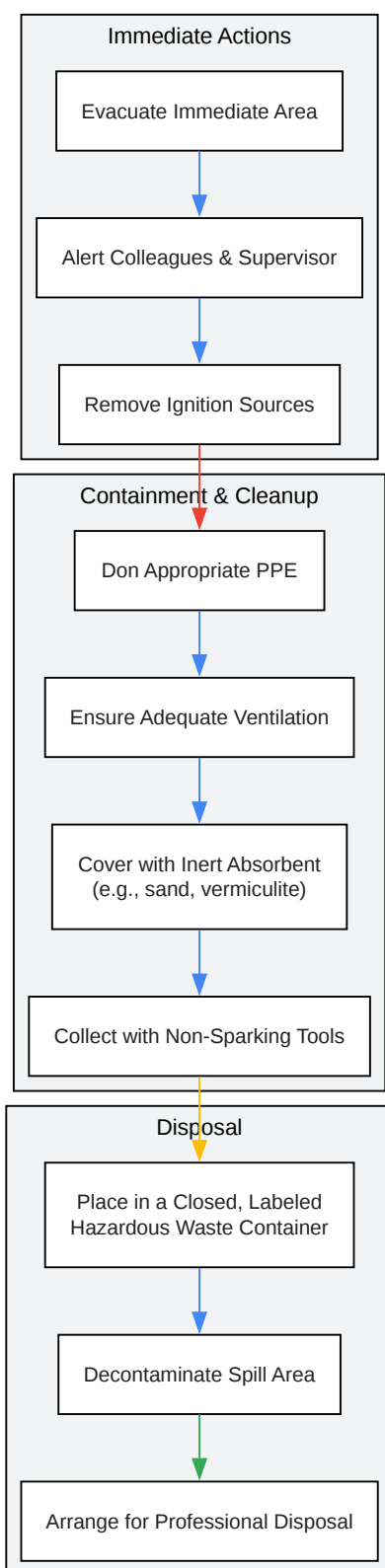
Disposal Plan

1-Chloro-5-iodopentane is considered hazardous waste and must be disposed of accordingly.

- Waste Disposal: Do not allow the chemical to enter drains or sewer systems.[\[4\]](#)[\[6\]](#)[\[15\]](#)
Dispose of surplus and non-recyclable solutions through a licensed disposal company.[\[15\]](#)
- Container Disposal: Empty containers may retain product residue and can be dangerous. Do not reuse empty containers. They must be treated as hazardous waste and disposed of by a licensed professional.[\[15\]](#)[\[17\]](#)

Emergency Workflow: Chemical Spill

The following diagram outlines the procedural steps for managing a spill of **1-Chloro-5-iodopentane**.



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Caption: Workflow for handling a **1-Chloro-5-iodopentane** spill.

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